

Essential Safety and Operational Guide for 2-Bromo-1-iodo-4-nitrobenzene

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Bromo-1-iodo-4-nitrobenzene

CAS No.: 7149-14-6

Cat. No.: B1267603

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This document provides immediate, essential safety and logistical information for the handling and disposal of **2-Bromo-1-iodo-4-nitrobenzene**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier: **2-Bromo-1-iodo-4-nitrobenzene** Molecular Formula: $C_6H_3BrINO_2$

Physical State: Solid[1]

Hazard Identification and Classification

2-Bromo-1-iodo-4-nitrobenzene is classified as a hazardous substance. The following table summarizes its GHS classifications.[2]

Hazard Class	Category	GHS Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1] [2][3]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[2]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1] [2][3]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1][2][3]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **2-Bromo-1-iodo-4-nitrobenzene**. The required equipment is detailed below.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[4]	Protects against splashes and airborne particles that can cause serious eye irritation.[1][3]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Prevents skin contact, as the substance is harmful and causes skin irritation.[1] Contaminated gloves should be disposed of properly after use.[1]
Body Protection	A fully buttoned laboratory coat and impervious clothing.	Provides a barrier against accidental spills and contact with the skin.[1][5]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [1][3] If ventilation is inadequate, a NIOSH-approved respirator is necessary.	Minimizes the risk of inhaling the harmful dust or vapors of the substance.[2]
Footwear	Closed-toe shoes made of a liquid-resistant material.[5]	Protects feet from spills.

Operational Plan: Handling and Storage

Engineering Controls:

- Work in a well-ventilated laboratory, preferably within a chemical fume hood to minimize exposure.[3][6]
- Ensure that an eyewash station and safety shower are readily accessible.[6]

Handling Protocol:

- Preparation: Before handling, ensure all required PPE is correctly worn.
- Dispensing: Avoid the formation of dust and aerosols when handling the solid.^{[1][3]} Use appropriate tools for transferring the chemical.
- Procedure: Conduct all work with **2-Bromo-1-iodo-4-nitrobenzene** within a designated area to contain any potential spills.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.^{[7][8]} Do not eat, drink, or smoke in the laboratory.^{[7][8]}

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.^[9]
- Keep away from strong oxidizing agents and incompatible materials.^[1]

Disposal Plan

Waste Collection:

- Collect all waste material, including contaminated PPE and disposable equipment, in a suitable, closed, and clearly labeled container for hazardous waste.^{[1][3]}

Disposal Method:

- Dispose of surplus and non-recyclable solutions through a licensed disposal company.^[1]
- It is recommended to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.^[1]
- Do not allow the product to enter drains.^{[1][3]}

Emergency Procedures

In Case of Skin Contact:

- Immediately wash the affected area with plenty of soap and water.^{[7][8]}

- Remove contaminated clothing and wash it before reuse.[10]
- If skin irritation occurs, seek medical attention.[8]

In Case of Eye Contact:

- Rinse cautiously with water for several minutes.[7][8]
- Remove contact lenses, if present and easy to do. Continue rinsing.[7][8]
- If eye irritation persists, get medical advice/attention.[8][10]

In Case of Inhalation:

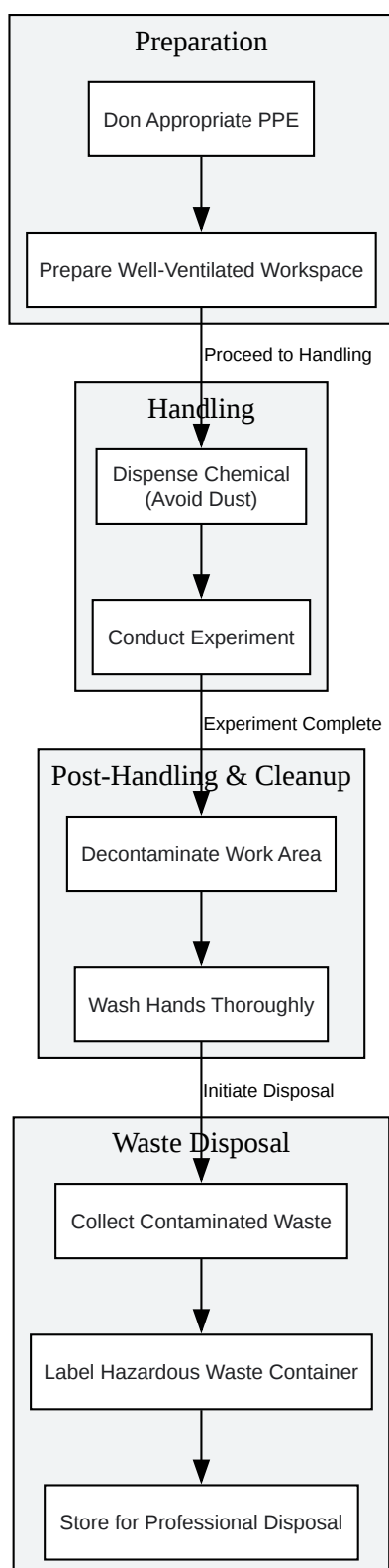
- Move the person to fresh air and keep them comfortable for breathing.[7][8]
- Call a poison center or doctor if you feel unwell.[8][10]

In Case of Ingestion:

- Rinse mouth.[8][10]
- Call a poison center or doctor if you feel unwell.[7][8]

In Case of a Spill:

- Evacuate the area and ensure adequate ventilation.[9]
- Wear appropriate PPE.[9]
- Avoid dust formation.[1][3]
- Sweep up the spilled solid and place it in a suitable container for disposal.[1]



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Caption: Workflow for safe handling and disposal of **2-Bromo-1-iodo-4-nitrobenzene**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-Bromo-1-iodo-4-nitrobenzene]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1267603/docs#essential-safety-and-operational-guide-for-2-bromo-1-iodo-4-nitrobenzene\]](https://www.benchchem.com/product/b1267603/docs#essential-safety-and-operational-guide-for-2-bromo-1-iodo-4-nitrobenzene)

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